

Essential Safety and Handling Guide for Solganal (Aurothioglucose)

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Compound of Interest

Compound Name: Solganal

Cat. No.: B1241724

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This document provides immediate and essential safety, logistical, and operational guidance for the handling and disposal of **Solganal** (aurothioglucose) in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Safety Data

Solganal, a gold-containing compound, is classified as a hazardous substance. It is a skin and respiratory sensitizer. The primary routes of occupational exposure are inhalation, ingestion, and skin contact.

Parameter	Value	Source
Chemical Name	Aurothioglucose	
Synonyms	Gold thioglucose, Solganal	
CAS Number	12192-57-3	
Molecular Formula	C ₆ H ₁₁ AuO ₅ S	
Hazard Classifications	Skin Sensitizer, Category 1; Respiratory Sensitizer, Category 1	
Occupational Exposure Limit (OEL)	While a specific OEL for aurothioglucose is not established, for soluble gold compounds, an OEL of 0.05 mg/m ³ (as Au) as a time-weighted average (TWA) is recommended.	[1]
LD50 (Intravenous, chicken)	1 g/kg	
Stability	Unstable in aqueous solutions; sensitive to light.	
Storage Temperature	2-8°C, desiccated, and protected from light.	

Personal Protective Equipment (PPE)

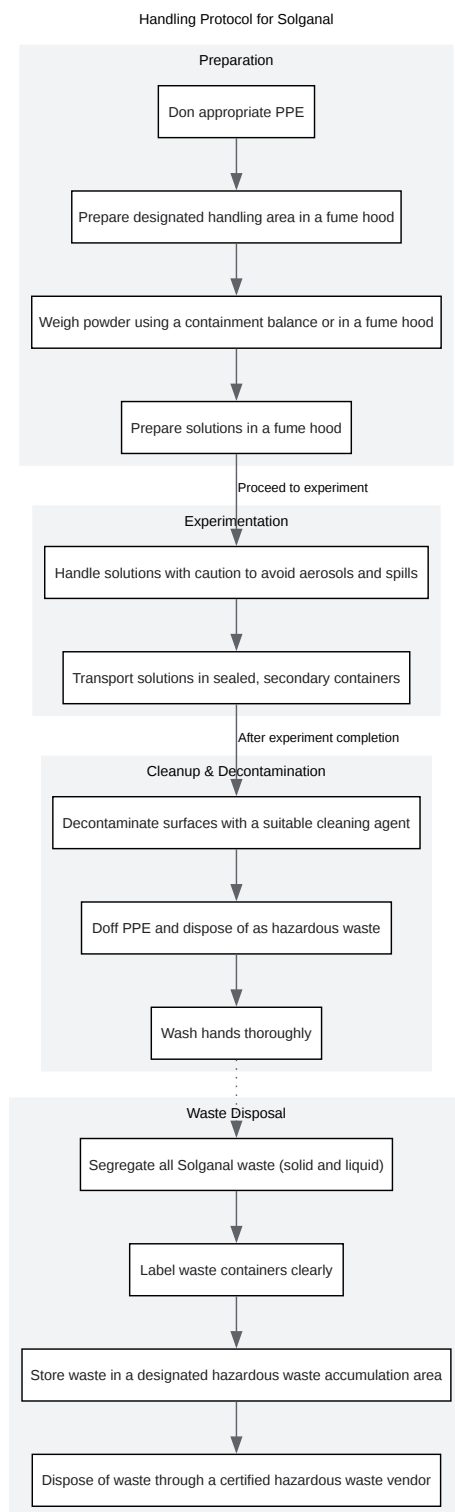
A comprehensive PPE strategy is mandatory when handling **Solganal** to minimize exposure.

PPE Category	Specification	Standard
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Double gloving is recommended.	EN 374
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield is required when there is a splash hazard.	EN 166 (EU) or OSHA 29 CFR 1910.133
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator should be used when handling the powder form to prevent inhalation of dust particles.	NIOSH (US) or EN 149 (EU)
Body Protection	A disposable, solid-front laboratory coat with tight cuffs.	

Operational Plan for Handling Solganal

A systematic approach to handling **Solganal** is essential for both safety and the validity of experimental results.

Workflow for Handling **Solganal**



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Caption: A step-by-step workflow for the safe handling and disposal of **Solganal** in a laboratory setting.

Experimental Protocol: In-Vitro Cell-Based Assay

This protocol provides a general methodology for conducting an in-vitro experiment with **Solganal**.

Objective: To assess the cytotoxic effect of **Solganal** on a cancer cell line (e.g., A549) using a cell viability assay.

Materials:

- **Solganal** (aurothioglucose) powder
- Dimethyl sulfoxide (DMSO)
- A549 cells (or other suitable cell line)
- Cell culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Phosphate-Buffered Saline (PBS)
- Cell viability reagent (e.g., MTT, PrestoBlue)
- 96-well cell culture plates
- Sterile, disposable laboratory consumables (pipette tips, tubes, etc.)

Methodology:

- Preparation of **Solganal** Stock Solution:
 - In a chemical fume hood, wearing appropriate PPE, accurately weigh the required amount of **Solganal** powder.

- Dissolve the powder in sterile DMSO to prepare a high-concentration stock solution (e.g., 10 mM).
- Vortex thoroughly to ensure complete dissolution.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.
- Cell Culture and Seeding:
 - Culture A549 cells in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a humidified incubator with 5% CO₂.
 - Once cells reach 80-90% confluency, detach them using trypsin-EDTA.
 - Resuspend the cells in fresh medium and perform a cell count.
 - Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- Treatment with **Solganal**:
 - Prepare serial dilutions of the **Solganal** stock solution in cell culture medium to achieve the desired final concentrations for treatment.
 - Remove the old medium from the 96-well plate and add 100 µL of the **Solganal**-containing medium to the respective wells.
 - Include a vehicle control (medium with the highest concentration of DMSO used) and an untreated control (medium only).
 - Incubate the plate for the desired treatment duration (e.g., 24, 48, or 72 hours).
- Cell Viability Assay:
 - After the incubation period, add the cell viability reagent to each well according to the manufacturer's instructions.
 - Incubate for the recommended time.

- Measure the absorbance or fluorescence using a plate reader at the appropriate wavelength.
- Data Analysis:
 - Calculate the percentage of cell viability for each treatment group relative to the untreated control.
 - Plot the results to determine the IC_{50} (half-maximal inhibitory concentration) of **Solganal**.

Disposal Plan

All waste generated from handling **Solganal** must be treated as hazardous waste.

Waste Segregation and Collection:

- Solid Waste: All contaminated PPE (gloves, lab coats), disposable labware (pipette tips, tubes, flasks), and any materials used for cleaning up spills should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Unused **Solganal** solutions, contaminated media, and any other liquid waste containing **Solganal** should be collected in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- Sharps: Needles, syringes, and other contaminated sharps must be placed in a designated sharps container.

Decontamination of Surfaces and Glassware:

- Surface Decontamination: Decontaminate all work surfaces (fume hood, benchtops) with a suitable laboratory detergent followed by a rinse with 70% ethanol. All cleaning materials must be disposed of as hazardous solid waste.
- Glassware Decontamination: Reusable glassware should be soaked in a suitable decontamination solution (e.g., a high pH detergent) before standard washing procedures.

Final Disposal:

- All hazardous waste containers must be sealed and stored in a designated hazardous waste accumulation area.
- Arrange for the disposal of all **Solganal** waste through a certified hazardous waste management company, in accordance with local, state, and federal regulations.

By adhering to these guidelines, you can ensure a safe working environment and contribute to the integrity of your research when working with **Solganal**.

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References

- 1. planetgold.org [planetgold.org]
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